

Application Notes and Protocols for (S)-Cipepofol in Neurobehavioral Studies

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Compound of Interest

Compound Name: (S)-Cipepofol

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These application notes provide a comprehensive overview and detailed protocols for the use of **(S)-Cipepofol** (also known as Ciprofol or HSK3486) in neurobehavioral research using animal models. **(S)-Cipepofol** is a novel 2,6-disubstituted phenol derivative and a positive allosteric modulator of the γ -aminobutyric acid type A (GABA-A) receptor, exhibiting higher potency than propofol.^{[1][2]}

Introduction

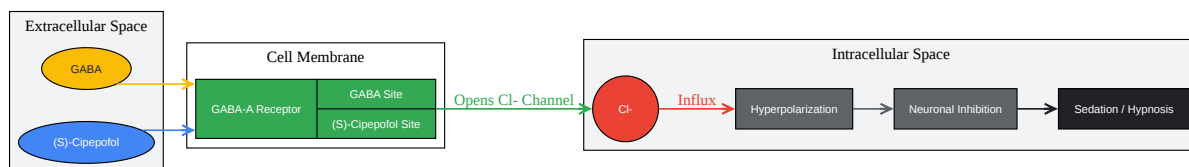
(S)-Cipepofol is a short-acting intravenous anesthetic and sedative agent.^[3] Its primary mechanism of action is the potentiation of GABA-A receptor-mediated inhibitory neurotransmission.^{[1][2]} This makes it a valuable tool for studying sedation, hypnosis, and other neurobehavioral effects mediated by the GABAergic system. Preclinical studies have demonstrated its sedative/hypnotic effects and favorable safety profile compared to propofol, including minimal effects on the cardiovascular system.

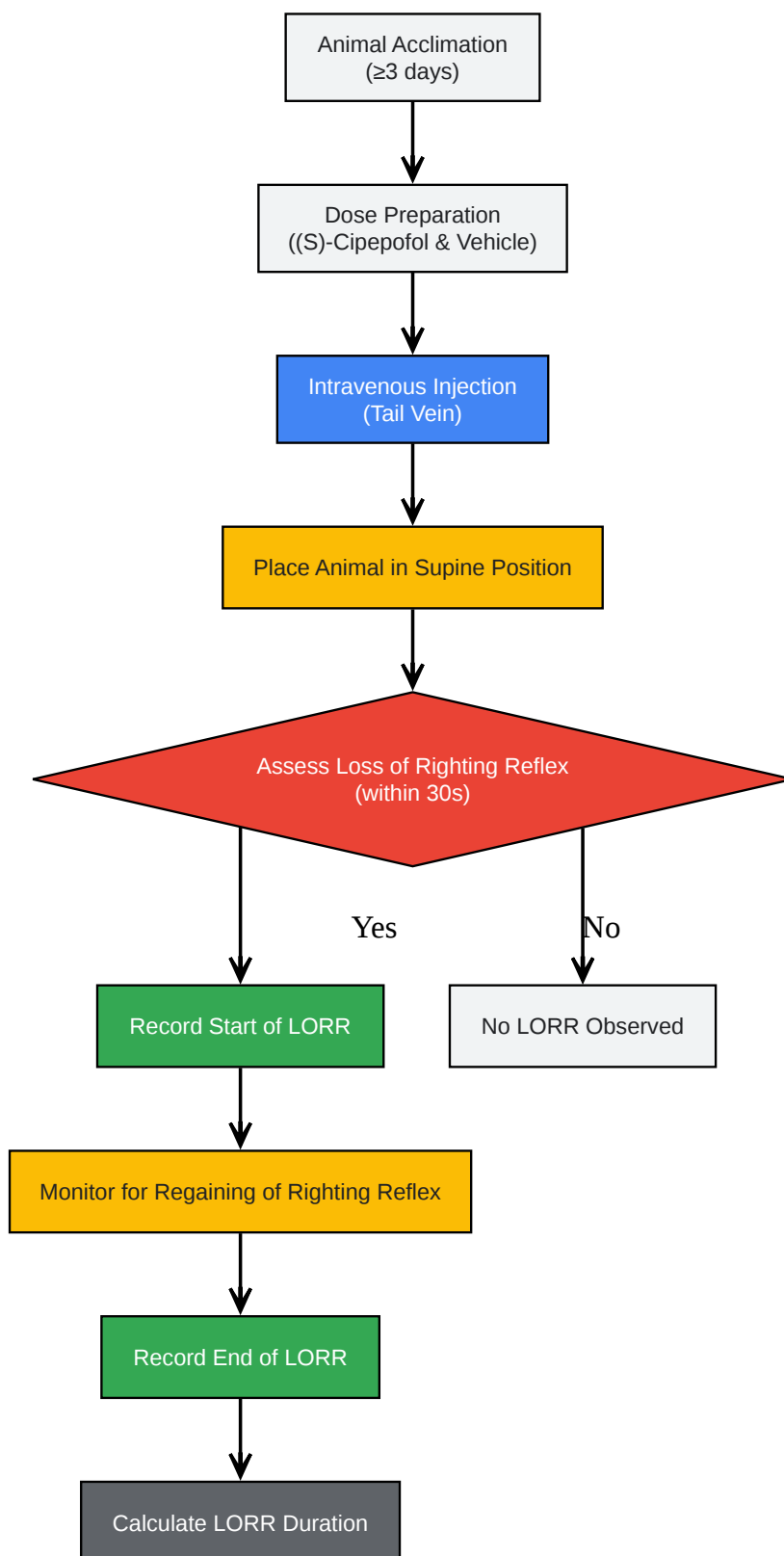
Mechanism of Action

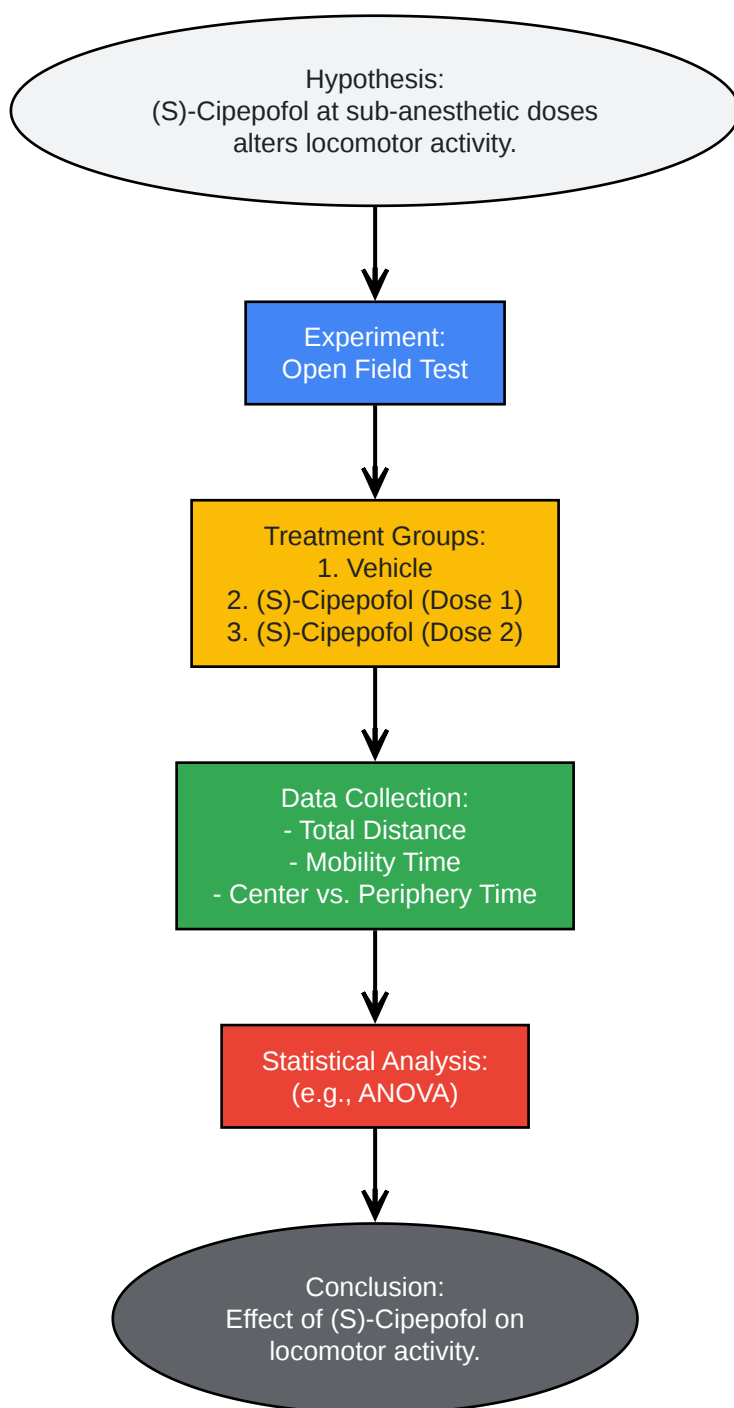
(S)-Cipepofol acts as a positive allosteric modulator and a direct agonist of the GABA-A receptor. At lower concentrations, it potentiates GABA-evoked chloride currents, while at higher concentrations, it can directly activate the receptor. This leads to an influx of chloride ions, hyperpolarization of the neuronal membrane, and subsequent inhibition of neuronal firing,

resulting in sedation and hypnosis. The hypnotic potency of **(S)-Cipepofol** is approximately 4-5 times higher than that of propofol.

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References

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- 2. Frontiers | Pharmacodynamics and Pharmacokinetics of HSK3486, a Novel 2,6-Disubstituted Phenol Derivative as a General Anesthetic [frontiersin.org]
- 3. Frontiers | Safety, Pharmacokinetics, and Pharmacodynamics of a Single Bolus of the γ -aminobutyric Acid (GABA) Receptor Potentiator HSK3486 in Healthy Chinese Elderly and Non-elderly [frontiersin.org]
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